

An In-depth Technical Guide to the Physicochemical Properties of 1,1-Diphenylpropane

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Compound of Interest

Compound Name: 1,1-Diphenylpropane

Cat. No.: B075321

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Introduction

1,1-Diphenylpropane is an organic compound within the diarylalkane class, featuring a propane backbone with two phenyl groups attached to the first carbon atom.^[1] Its chemical structure, consisting of a flexible propane chain and bulky, rigid phenyl groups, imparts specific physical and chemical characteristics. This compound serves as a valuable building block in organic synthesis and as a reference compound in various chemical analyses.^[1] This guide provides a comprehensive overview of its core physicochemical properties, supported by detailed experimental methodologies and logical workflow diagrams.

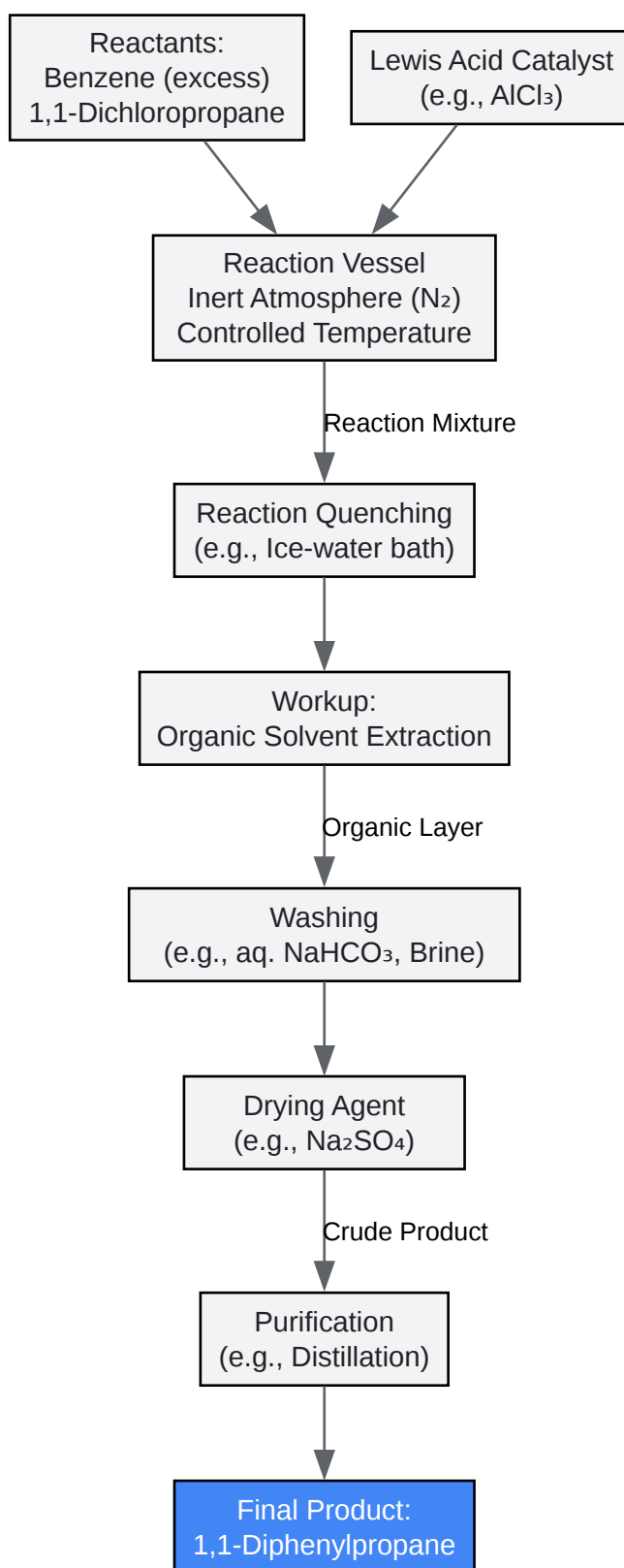
Core Physicochemical Properties

The quantitative physicochemical properties of **1,1-Diphenylpropane** are summarized in the table below. It is important to note that slight variations in reported values can occur due to different experimental conditions and purity levels.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₆	[2][3]
Molecular Weight	196.29 g/mol	[2][3]
Appearance	Colorless, viscous liquid	[1]
Boiling Point	278.85 - 279 °C	[3]
Melting Point	13.7 - 14 °C	[3]
Density	0.990 - 0.995 g/cm ³	[3]
Refractive Index	1.5640 - 1.569	[3]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and dichloromethane.	[1]
CAS Number	1530-03-6	[2][3]

Synthesis Workflow

A common method for the synthesis of **1,1-Diphenylpropane** is the Friedel-Crafts alkylation.[4] [5] This electrophilic aromatic substitution reaction involves the alkylation of an aromatic ring. In a typical procedure, benzene is reacted with an alkylating agent such as 1,1-dichloropropane in the presence of a Lewis acid catalyst like aluminum chloride.



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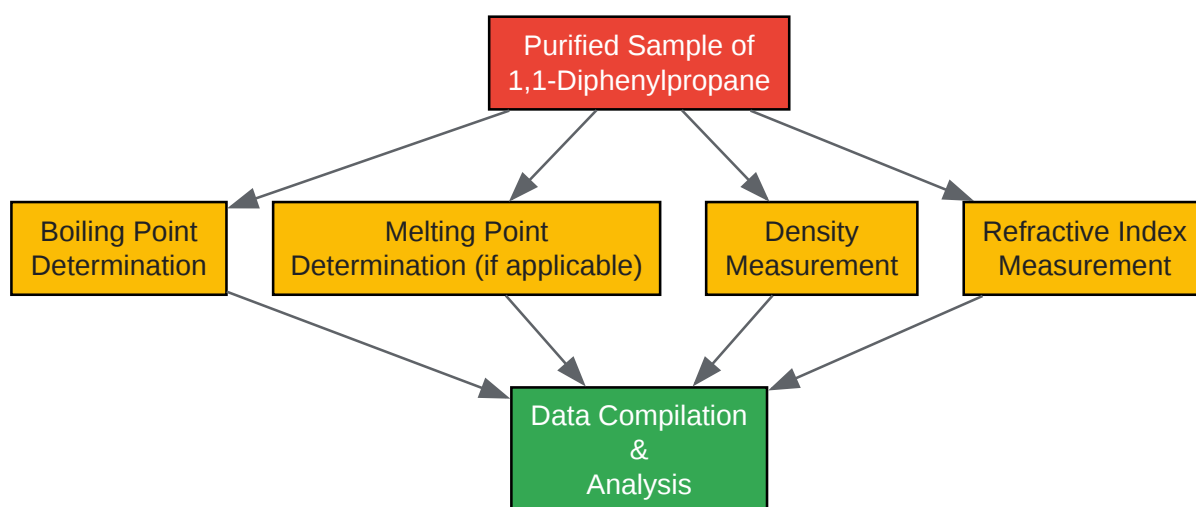
Caption: Friedel-Crafts Alkylation workflow for **1,1-Diphenylpropane** synthesis.

Experimental Protocols for Property Determination

The determination of physicochemical properties for a compound like **1,1-Diphenylpropane** follows standard laboratory procedures. Below are detailed methodologies for key experiments.

Workflow for Physicochemical Analysis

The general process for characterizing a liquid organic compound is outlined in the following workflow.



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Caption: General workflow for experimental determination of physicochemical properties.

Boiling Point Determination (Capillary Method)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[2]

Apparatus:

- Thiele tube or melting point apparatus with a heating block
- Thermometer
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or silicone oil

Procedure:

- A small amount of **1,1-Diphenylpropane** is placed into the fusion tube.[\[6\]](#)
- A capillary tube, sealed at one end, is placed inverted into the fusion tube containing the liquid.[\[2\]](#)
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube or a suitable heating block.[\[2\]](#)
- The apparatus is heated slowly and uniformly.[\[2\]](#)
- As the temperature rises, air trapped in the capillary tube will slowly exit.
- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the liquid is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[7\]](#)

Melting Point Determination

For substances that are solid at or near room temperature, or to determine the freezing point of a liquid, a melting point apparatus is used. Given that **1,1-Diphenylpropane** has a melting point around 14°C, this procedure would require initial cooling of the sample.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[\[5\]](#)

- Capillary tubes
- Sample of **1,1-Diphenylpropane** (pre-solidified)

Procedure:

- A small amount of solidified **1,1-Diphenylpropane** is finely powdered.
- The powder is packed into a capillary tube to a height of 1-2 cm.
- The capillary tube is placed into the heating block of the melting point apparatus.^[5]
- The sample is heated at a controlled, slow rate (e.g., 1-2°C per minute) as the temperature approaches the expected melting point.^[5]
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.
- The melting point is reported as the range T1-T2. For a pure compound, this range is typically narrow (0.5-1.0°C).^[5]

Density Measurement

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer or a graduated cylinder
- Electronic balance (accurate to at least 0.001 g)

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an electronic balance.
- A known volume of **1,1-Diphenylpropane** is carefully added to the pycnometer or graduated cylinder. For the highest accuracy, a pycnometer is used as its volume is precisely known. If using a graduated cylinder, the volume is read from the bottom of the meniscus.

- The mass of the container with the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty container.
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- The measurement should be performed at a recorded, constant temperature, as density is temperature-dependent.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is also used to assess purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).
- The prism of the refractometer is cleaned and dried thoroughly.
- A few drops of **1,1-Diphenylpropane** are placed on the lower prism using a clean dropper.
- The prisms are closed and locked.
- Water from a constant temperature bath is circulated through the refractometer to maintain a stable temperature (commonly 20°C or 25°C).

- While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index value is read from the instrument's scale.
- The prisms are cleaned immediately after the measurement.

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